

3-(2-Methyl-1H-imidazol-1-yl)aniline safety

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Compound of Interest

Compound Name:	3-(2-Methyl-1H-imidazol-1-yl)aniline
Cat. No.:	B070298

An In-depth Technical Guide to the Safe Handling of **3-(2-Methyl-1H-imidazol-1-yl)aniline**

Introduction

3-(2-Methyl-1H-imidazol-1-yl)aniline is a substituted aromatic amine, a class of compounds pivotal in pharmaceutical synthesis and materials science. The safe handling of this compound requires a deep understanding of its potential hazards and the implementation of rigorous safety protocols are not merely procedural formalities but are fundamental to ensuring the safety of laboratory personnel and the environment.

This guide provides a comprehensive framework for the safe handling, storage, and disposal of **3-(2-Methyl-1H-imidazol-1-yl)aniline**. It is designed to synthesize from established safety principles for aromatic amines, a class of compounds known for potential toxicity, including carcinogenicity and neurotoxicity.

Section 1: Chemical Identification and Physical Properties

Proper identification is the first step in any safety protocol. While specific experimental data for this compound is not widely published, its identity is established based on its chemical structure and properties.

Property	Value
Chemical Name	3-(2-Methyl-1H-imidazol-1-yl)aniline
CAS Number	1023293-23-5
Molecular Formula	C ₁₀ H ₁₁ N ₃
Molecular Weight	173.22 g/mol
Physical State	Solid, Powder (Anticipated)
Solubility	Unknown in water; likely soluble in organic solvents.
Melting Point	Not available. A similar compound, 3-(4-Methyl-1H-imidazol-1-yl)-5-(trifluoromethyl)aniline, has a melting point of 126-129 °C.

Section 2: Hazard Identification and GHS Classification

No specific, official GHS classification for **3-(2-Methyl-1H-imidazol-1-yl)aniline** is publicly available. The following classification is inferred from the known properties of similar compounds and should be considered provisional and handled with the utmost caution.

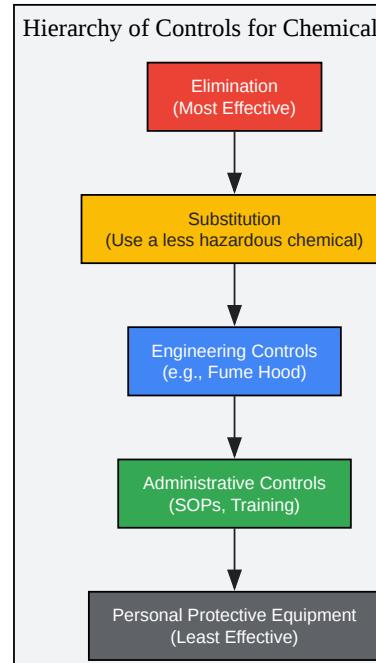
Hazard Class	Hazard Category	GHS Code
Acute Toxicity, Oral	Category 3	H301
Acute Toxicity, Dermal	Category 3	H311
Acute Toxicity, Inhalation	Category 3	H331
Serious Eye Damage/Irritation	Category 1	H318
Skin Sensitization	Category 1	H317
Germ Cell Mutagenicity	Category 2	H341
Carcinogenicity	Category 2	H351
Specific Target Organ Toxicity (Repeated Exposure)	Category 1	H372
Hazardous to the Aquatic Environment (Chronic)	Category 1	H410

Key Hazards Summary:

- High Acute Toxicity: The primary routes of exposure—inhhalation, ingestion, and skin absorption—are all significant concerns.[\[2\]](#)[\[6\]](#) Aromatic amines
- Organ Damage: Chronic exposure is linked to damage to the blood (e.g., methemoglobinemia).[\[4\]](#)[\[7\]](#)
- Long-Term Risks: This compound is suspected to be a mutagen and a carcinogen, consistent with the profile of many primary aromatic amines.[\[3\]](#)
- Severe Eye Damage: Direct contact with the powder can cause serious, irreversible eye damage.[\[7\]](#)

Section 3: Exposure Controls and Personal Protective Equipment (PPE)

A multi-layered approach, known as the Hierarchy of Controls, is the standard for mitigating chemical exposure. PPE, while essential, is the final line of defense.



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Caption: The Hierarchy of Controls prioritizes risk mitigation strategies.

Engineering Controls:

- Chemical Fume Hood: All handling of solid **3-(2-Methyl-1H-imidazol-1-yl)aniline** (weighing, transferring, preparing solutions) must be conducted in a certified fume hood.
- Ventilation: The laboratory should be well-ventilated to ensure any fugitive emissions are diluted and removed.[6]

Administrative Controls:

- Standard Operating Procedures (SOPs): Develop and strictly follow detailed SOPs for all procedures involving this compound.[10]
- Training: All personnel must be trained on the specific hazards, handling protocols, and emergency procedures outlined in this guide and the relevant manufacturer's safety data sheet.
- Restricted Access: Designate specific areas for handling this compound and restrict access to authorized personnel only.

Personal Protective Equipment (PPE): The selection of PPE is critical and must be based on a thorough risk assessment.[12][13]

PPE Type	Specification
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene). Double-gloving is recommended for high-risk tasks.
Eye Protection	Chemical safety goggles that form a tight seal around the eyes. A full-face respirator mask should be worn over goggles when handling larger quantities or when there is a significant risk of splash exposure.
Body Protection	A flame-resistant lab coat, fully buttoned, with tight-fitting cuffs. An additional flame-resistant apron may be required for larger-scale work.
Footwear	Closed-toe, chemical-resistant shoes.
Respiratory Protection	Typically not required if all work is performed within a certified fume hood. In situations where a fume hood is not feasible (e.g., large-scale spill), a NIOSH-approved respirator with organic vapor cartridges for organic vapors and particulates is necessary.

Protocol: Donning and Doffing PPE

• Donning (Putting On):

1. Wash hands thoroughly.
2. Put on the lab coat and any apron.
3. Put on inner gloves.
4. Put on safety goggles and/or face shield.
5. Put on outer gloves, ensuring the cuff of the glove goes over the cuff of the lab coat sleeve.

• Doffing (Taking Off):

1. Remove outer gloves first, peeling them off without touching the outside surface.
2. Remove the lab coat and apron, folding the contaminated side inward.
3. Remove face shield and goggles.
4. Remove inner gloves.
5. Wash hands thoroughly with soap and water.

Section 4: Safe Handling and Storage

Handling:

- Always handle the compound in a designated area, preferably within a fume hood, to minimize contamination.[9]
- Use tools like spatulas and weigh paper for transferring solid material; avoid creating dust.[17]
- When preparing solutions, add the solid slowly to the solvent to prevent splashing.
- Keep containers tightly closed when not in use.[18]
- Wash hands thoroughly after handling, even if gloves were worn.[6][19]

Storage:

- Store in a cool, dry, and well-ventilated area.[12][18]
- Keep containers tightly sealed to prevent exposure to air and moisture.[20]
- Store away from incompatible materials, especially strong oxidizing agents.[7][12]
- The storage area should be clearly labeled with the appropriate hazard warnings and restricted to authorized personnel.[20]

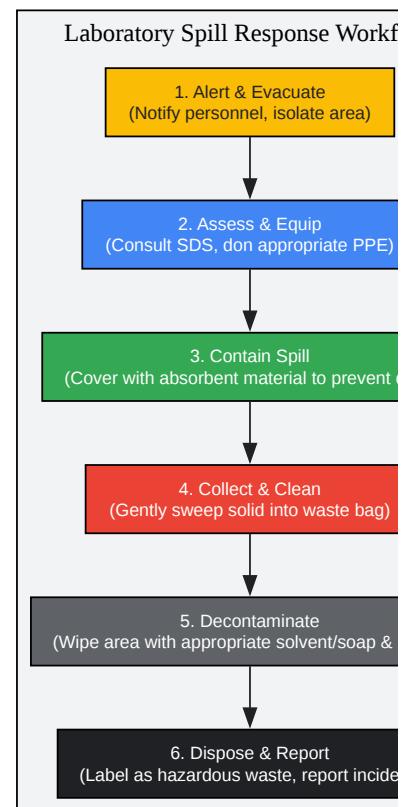
Section 5: Emergency Procedures

Immediate and correct response to an emergency is critical.

First-Aid Measures:

- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately remove all contaminated clothing. Flush the affected skin area with copious amounts of water for at least 15 minutes. Seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink two glasses of water. Seek immediate medical attention.

Spill Response Protocol (for small laboratory spills, <5g): A spill kit containing appropriate absorbent materials, neutralizers, and waste bags must be

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Caption: Step-by-step workflow for managing a minor laboratory chemical spill.

- Alert and Isolate: Immediately alert personnel in the vicinity. If necessary, evacuate the immediate area and close the doors.[22]
- Don PPE: Before attempting cleanup, don the full PPE as specified in Section 3, including double gloves, safety goggles, a face shield, and a lab coat.
- Contain: Gently cover the spilled solid with an inert absorbent material like vermiculite or sand to prevent it from becoming airborne.[17][24] Do not use tools that may create dust.
- Collect: Carefully sweep or scoop the absorbed material into a clearly labeled, heavy-duty plastic bag or a sealed container.[17][22] Use tools that won't damage the bag.
- Decontaminate: Wipe the spill area with a damp cloth or paper towels, starting from the outside and working inward. Use an appropriate solvent following manufacturer's instructions.
- Dispose: Seal and label the waste bag as "Hazardous Waste" with the chemical name.[22] Dispose of it according to your institution's hazardous waste management policies.
- Report: Report the incident to the laboratory supervisor and the institutional Environmental Health & Safety (EHS) office.[23]

For large spills, evacuate the area immediately and contact your institution's emergency response team.

Fire-Fighting Measures:

- Extinguishing Media: Use a dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or water spray.[7]
- Specific Hazards: The compound is combustible. Fire may produce toxic gases, including carbon oxides and nitrogen oxides.[25]
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[5]

Section 6: Waste Disposal

All waste containing **3-(2-Methyl-1H-imidazol-1-yl)aniline**, including contaminated consumables (gloves, paper towels, pipette tips) and cleanup materials, should be disposed of as hazardous waste.

- Collect waste in designated, sealed, and clearly labeled hazardous waste containers.[\[22\]](#)
- Do not mix with other waste streams unless specifically instructed by your EHS office.
- Follow all local, state, and federal regulations for the disposal of toxic chemical waste.

Section 7: Toxicological Information

As a primary aromatic amine, **3-(2-Methyl-1H-imidazol-1-yl)aniline** is presumed to share the toxicological profile of its class.[\[2\]](#)[\[3\]](#)

- Acute Effects: Toxic if swallowed, inhaled, or absorbed through the skin.[\[6\]](#) Exposure can cause irritation to the respiratory system and skin.[\[19\]](#) The oxygen-carrying capacity of the blood is reduced, leading to cyanosis (bluish skin color).[\[4\]](#)
- Chronic Effects: Prolonged or repeated exposure may cause damage to the blood, spleen, and other organs.[\[4\]](#)[\[7\]](#)
- Carcinogenicity and Mutagenicity: Many primary aromatic amines are classified as suspected human carcinogens (GHS Category 2) and mutagens (GHS Category 3).[\[1\]](#)

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